

physical properties of C8H14 isomers

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Compound of Interest

Compound Name: 4-Methyl-1,4-heptadiene

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An in-depth technical guide on the physical properties of C8H14 isomers, designed for researchers, scientists, and drug development professionals.

Introduction

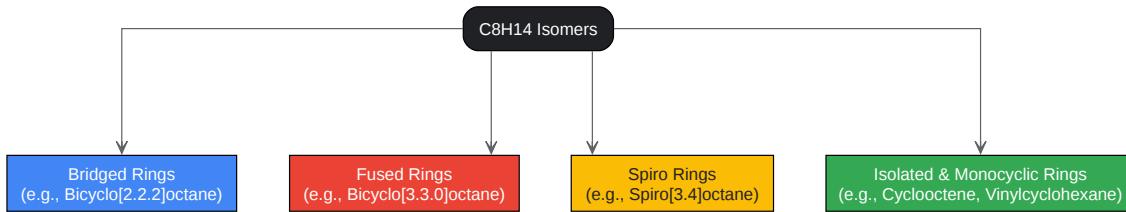
The molecular formula C8H14 represents a diverse array of unsaturated hydrocarbons, including alkynes, cycloalkenes, bicyclic alkanes, and dienes. These structural isomers, despite sharing the same molecular weight, exhibit distinct physical properties due to variations in their molecular structure, such as carbon chain arrangement, the presence and position of double or triple bonds, and stereochemistry.^{[1][2]} These properties, including boiling point, melting point, density, and refractive index, are critical for the identification, purification, and application of these compounds in various fields, including synthetic chemistry and materials science.

The primary intermolecular forces governing the physical properties of these nonpolar hydrocarbons are London dispersion forces.^[3] Factors such as molecular size, surface area, and branching significantly influence the strength of these forces.^{[2][3]} For instance, straight-chain isomers typically have higher boiling points than their branched counterparts due to a larger surface area for intermolecular contact.^[2] Similarly, the rigidity of cyclic structures and the polarity differences between cis and trans isomers can also lead to variations in physical properties like boiling and melting points.^{[3][4]}

Structural Classification of C8H14 Isomers

The isomers of C8H14 can be categorized into several structural groups. A theoretical analysis using Density Functional Theory (DFT) has grouped fifteen possible isomers into four main

structural classes: Bridged Head, Fused, Spiro, and Isolated Rings.[\[1\]](#) This classification provides a logical framework for understanding the structural diversity of C8H14.



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Caption: Logical classification of C8H14 isomers into four major structural groups.[\[1\]](#)

Physical Properties of Selected C8H14 Isomers

The following tables summarize key physical properties for several common C8H14 isomers, compiled from various chemical databases and literature.

Table 1: Monocyclic and Bicyclic Isomers

Isomer Name	Structure	Boiling Point (°C)	Melting Point (°C)	Density (g/mL)	Refractive Index (n ₂₀ /D)
cis-Cyclooctene	Cycloalkene	145-146[5]	-16[5]	0.846 (at 25°C)[5]	1.468[6]
cis-Bicyclo[3.3.0]octane	Bicyclic Alkane	136[7]	---	0.870[7]	1.462[7]
Vinylcyclohexane	Cycloalkane	---	---	---	---
Ethyldenecyclohexane	Cycloalkane	---	---	---	---
Methylenecycloheptane	Cycloalkane	---	---	---	---

Note: Data for some isomers is incomplete in the readily available literature.

Table 2: Alkyne Isomers (Octynes)

Isomer Name	Structure	Boiling Point (°C)	Melting Point (°C)	Density (g/mL)	Refractive Index (n ₂₀ /D)
1-Octyne	Terminal Alkyne	127-128[8]	-80[8]	0.747 (at 25°C)[8]	1.416[8]
3-Octyne	Internal Alkyne	---	---	---	---
4-Octyne	Internal Alkyne	---	---	---	---

Note: Data for some isomers is incomplete in the readily available literature.[9][10]

Experimental Protocols

The accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standard methodologies for measuring boiling point and density.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[11\]](#) Common methods include the Thiele tube method and simple distillation.

4.1.1 Thiele Tube Method

This method is ideal for small sample volumes (less than 0.5 mL).[\[12\]](#)

Methodology:

- A small sample is placed in a vial ("Durham tube").
- A capillary tube, sealed at one end, is inverted and placed into the sample.
- The vial is attached to a thermometer and submerged in a Thiele tube containing mineral oil.
[\[12\]](#)
- The Thiele tube is heated gently, causing the oil to circulate and heat the sample uniformly.
[\[12\]](#)
- As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- Heating is discontinued, and the temperature at which the bubble stream stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

4.1.2 Simple Distillation Method

For larger sample volumes (at least 5 mL), a simple distillation apparatus can be used.[\[11\]](#)[\[12\]](#)

Methodology:

- The liquid sample is placed in a distilling flask with boiling chips or a stir bar.

- The flask is heated, and as the liquid boils, the vapor rises and comes into contact with a thermometer bulb.
- The vapor then passes into a condenser, where it cools and returns to a liquid state, and is collected in a receiving flask.
- The temperature is monitored throughout the distillation, and the stable temperature at which the bulk of the liquid distills is recorded as the boiling point.[12] It is crucial to record the barometric pressure as the boiling point is pressure-dependent.[11][12]

Density Measurement

Density is the mass of a substance per unit volume.[13][14] For liquid hydrocarbons, density can be determined using hydrometers, pycnometers, or digital density meters.[13][14][15]

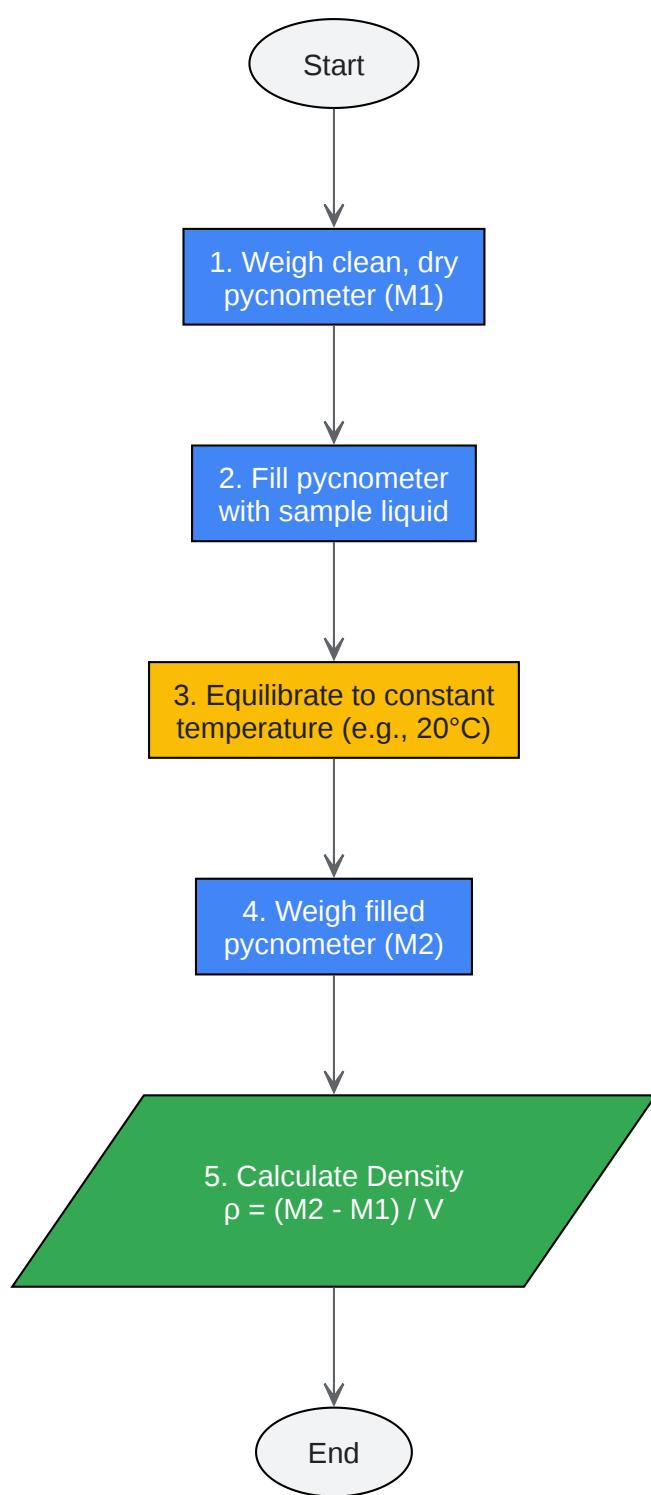
4.2.1 Pycnometer Method

A pycnometer is a glass flask with a precisely known volume, capable of providing highly accurate measurements.[14][15]

Methodology:

- Weigh Empty: The clean, dry pycnometer is weighed accurately (M1).
- Fill and Weigh: The pycnometer is filled with the sample liquid, avoiding air bubbles. It is then brought to a constant temperature (e.g., 20°C) in a water bath, and any excess liquid is removed. The filled pycnometer is weighed again (M2).
- Calculate Density: The density (ρ) is calculated by dividing the mass of the liquid (M2 - M1) by the known volume of the pycnometer (V).

The workflow for this protocol is illustrated below.



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Caption: Experimental workflow for density determination using a pycnometer.

4.2.2 Digital Density Meter

Modern digital density meters utilize an oscillating U-tube.[\[13\]](#)

Methodology:

- A small sample (approx. 1-2 mL) is injected into the oscillating sample tube.[\[13\]](#)
- The instrument measures the change in the tube's oscillation frequency, which is directly related to the mass and thus the density of the sample.[\[13\]](#)
- The density is calculated automatically based on prior calibration and displayed digitally. This method is fast, accurate, and requires only a small sample volume.

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